Technical Guide: Asymmetric Synthesis and Structural Validation of 4-Methyl-L-Isoleucine

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Compound of Interest

Compound Name:	*(2S,3S)-2-amino-3,4-dimethylpentanoic acid*
CAS No.:	*23262-01-3*
Cat. No.:	*B12919750*

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Executive Summary & Compound Profile

4-Methyl-L-isoleucine (also designated as **(2S,3S)-2-amino-3,4-dimethylpentanoic acid**) is a non-proteinogenic

-branched amino acid.[1] Structurally, it represents an isoleucine scaffold with an additional methyl group at the

-position (C4), resulting in a bulky, highly lipophilic side chain (1,2-dimethylpropyl).

In drug development, this residue is critical for:

- Conformational Constraint: The contiguous stereocenters (C2, C3) and the bulky isopropyl terminus restrict

  and

  rotameric space, stabilizing secondary structures like

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-sheets or helices in peptidomimetics.

- Proteolytic Stability: The steric bulk adjacent to the peptide bond hinders enzymatic access, extending the in vivo half-life of therapeutic peptides.[2]
- Hydrophobic Packing: It serves as a "super-isoleucine," filling hydrophobic pockets in receptor binding sites more effectively than natural aliphatic residues.

Property	Specification
IUPAC Name	(2S,3S)-2-amino-3,4-dimethylpentanoic acid
Common Synonyms	4-Methylisoleucine, -Methyl-L-isoleucine
Molecular Formula	
Molecular Weight	145.20 g/mol
Stereocenters	C2 (S), C3 (S)
Side Chain	1,2-dimethylpropyl

Advanced Synthetic Strategies

The synthesis of 4-Methyl-L-isoleucine is synthetically demanding due to the requirement for absolute stereocontrol over two contiguous chiral centers (C2 and C3). Simple alkylation of glycine enolates often yields diastereomeric mixtures.

The Kazmaier Chelate-Enolate Claisen Rearrangement is selected here as the primary protocol due to its superior diastereoselectivity and ability to generate the carbon skeleton with defined stereochemistry in a single step.

Protocol A: Kazmaier Chelate-Enolate Claisen Rearrangement

This method utilizes the [3,3]-sigmatropic rearrangement of a chelated glycine ester enolate to establish the C2-C3 bond with high syn- or anti-selectivity, followed by hydrogenation.

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Step 1: Esterification

Reaction: N-Protected Glycine + Allylic Alcohol

Allylic Glycine Ester

- Reagents: N-Cbz-Glycine, (E)-3-methyl-2-buten-2-ol (or specific chiral allylic alcohol precursor), DCC, DMAP.
- Mechanism: Steglich esterification.

Step 2: Claisen Rearrangement (Key Step)

Reaction: Allylic Ester

-Unsaturated Amino Acid

- Reagents: LDA (Lithium Diisopropylamide),

  (Chelating agent), THF, -78°C to RT.
- Causality: The addition of

  forms a rigid chelated metal enolate. Upon warming, the enolate undergoes a suprafacial [3,3]-sigmatropic rearrangement. The chair-like transition state dictates the relative stereochemistry (typically syn for Z-enolates).
- Outcome: Formation of the protected (2S,3S)-2-amino-3,4-dimethyl-4-pentenoic acid precursor.

Step 3: Stereoselective Hydrogenation

Reaction: Alkene Reduction

4-Methyl-L-Isoleucine

- Reagents:

  (1 atm), Pd/C or Rh(COD) catalyst.

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- Process: Hydrogenation of the terminal double bond saturates the side chain to yield the final 1,2-dimethylpropyl group.

Protocol B: Schöllkopf Bis-Lactim Ether Method

For laboratories where transition-metal catalyzed rearrangements are not viable, the Schöllkopf auxiliary offers a robust alternative, though with potentially lower yields for bulky electrophiles.

- Auxiliary Formation: Condensation of L-Valine and Glycine to form the cyclic bis-lactim ether.
- Deprotonation: n-BuLi at -78°C generates the lithiated species.
- Alkylation: Addition of 2-iodo-3-methylbutane.
    - Note: Secondary halides are sluggish. The addition of HMPA or DMPU may be required to accelerate substitution.
- Hydrolysis: Mild acidic hydrolysis (0.25 N HCl) cleaves the auxiliary, releasing the amino acid ester and recovering the valine methyl ester.

Visualization of Synthetic Logic

The following diagram illustrates the workflow for the Kazmaier route, highlighting the critical transition state that enforces stereochemistry.

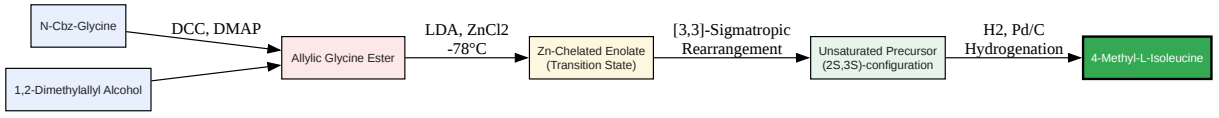


Fig 1. Kazmaier Chelate-Enolate Claisen Rearrangement Pathway

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Characterization & Validation

Self-validating protocols are essential to ensure the identity and purity of the synthesized non-canonical amino acid.

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Nuclear Magnetic Resonance (NMR) Fingerprinting

The

H and

C NMR spectra of 4-Methyl-L-isoleucine exhibit distinct diagnostic signals differentiating it from standard isoleucine.

Nucleus	Moiety	Chemical Shift (, ppm)	Multiplicity	Diagnostic Note
H	-CH	3.60 - 3.75	Doublet (d)	Coupling indicates relative stereochemistry.
H	-CH	1.90 - 2.10	Multiplet	Shifted downfield relative to Ile due to extra methyl.
H	-CH	~1.60	Multiplet	Methine proton of the isopropyl group.
H	-CH	0.85 - 0.95	Doublet (d)	Two doublets (6H) for the isopropyl terminus.
C	Carbonyl	~172.0	Singlet	Carboxylic acid/ester carbonyl.
C	-Methyl	~14.0 - 16.0	Singlet	Distinct from the -methyl of Ile.

Stereochemical Validation

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- Marfey's Analysis: Derivatization with FDAA (1-fluoro-2-4-dinitrophenyl-5-L-alanine amide) followed by LC-MS analysis.
  - Protocol: React 50

    g of product with FDAA. Compare retention times against standard L-Ile and D-allo-Ile references. 4-Me-Ile will show a unique retention time due to increased hydrophobicity.
- X-Ray Crystallography:
  - Crystals can be grown from aqueous ethanol.
  - Space Group: Monoclinic

    (Polymorph reported in literature).[3]
  - This provides the absolute configuration confirmation.

References

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